

Analytical Characterization of 3-Bromo-2-phenoxy pyridine: A Comparative Technical Guide

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Compound of Interest

Compound Name: 3-Bromo-2-phenoxy pyridine

CAS No.: 1167991-22-1

Cat. No.: B1444428

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Introduction: The Analytical Mandate

3-Bromo-2-phenoxy pyridine (CAS: 39263-32-6 analog/derivative class) represents a structural motif where the electron-deficient pyridine ring is coupled with an electron-rich phenoxy group.^[1] In drug development, this scaffold is often a precursor for Heck or Suzuki couplings.^[1]

The core analytical challenge lies in regio-integrity. The synthesis—often involving nucleophilic aromatic substitution (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

) of 2,3-dibromopyridine or bromination of 2-phenoxy pyridine—can yield difficult-to-separate isomers (e.g., 5-bromo or 4-bromo variants) and trace phenol impurities.

This guide compares High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) for purity assessment, and details the Nuclear Magnetic Resonance (NMR) logic required to definitively prove the substitution pattern.

Structural Elucidation: The "Identity" Workflow

Before quantification, the chemical structure must be validated.^[1] Mass Spectrometry (MS) confirms the molecular weight, but only NMR can rule out regioisomers.

Comparative Technique Analysis: MS vs. NMR

Feature	Mass Spectrometry (GC-MS/LC-MS)	Nuclear Magnetic Resonance (1H/13C)
Primary Utility	Molecular weight & Br-isotope pattern confirmation. ^[1]	Definitive regioisomer assignment.
Strengths	High sensitivity; detects trace debrominated byproducts. ^[1]	Maps H-H connectivity (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">-coupling).
Limitation	Cannot easily distinguish 3-bromo from 5-bromo isomers.	Requires milligram-scale sample; lower sensitivity. ^[1]
Verdict	Screening Tool	Validation Standard

Mechanistic Insight: The NMR Logic

To confirm the 3-bromo position, one must analyze the coupling constants (

) of the remaining protons on the pyridine ring (positions 4, 5, and 6).

- H6 (Proton adjacent to Nitrogen): Typically the most deshielded (downfield, ~8.0–8.5 ppm). It should appear as a doublet of doublets (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

) due to coupling with H5 and a small long-range coupling with H4.

- H4 (Proton adjacent to Bromine): Appears as a doublet of doublets (ngcontent-ng-c2307461527="" _nghost-ng-c2764567632="" class="inline ng-star-inserted">

). The key is the coupling constant

(typically ~8 Hz).

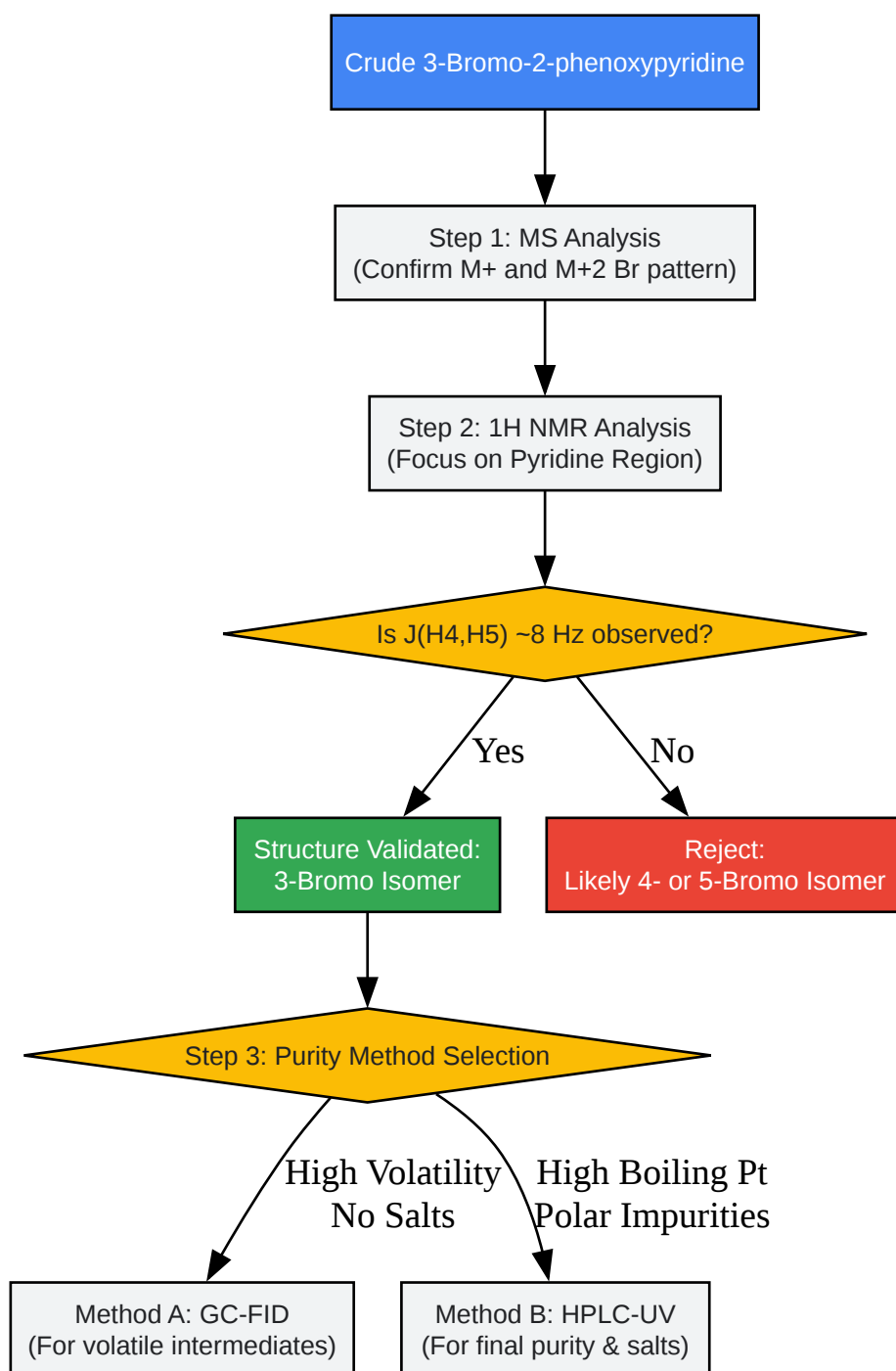
- H5 (Middle Proton): Appears as a doublet of doublets (), coupling with both H4 and H6.

Self-Validating Check: If the bromine were at the 5-position, the splitting patterns would shift drastically (creating a symmetric-like pattern if 3,5-substituted, or distinct meta-couplings).^[1]
The presence of a vicinal coupling (

Hz) between H4 and H5 is the "fingerprint" of the 2,3-substitution pattern.

Visualization: Structural Decision Tree

The following diagram outlines the logical flow for confirming the structure and selecting the purity method.



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Caption: Logic flow for structural validation and method selection. Note the critical NMR coupling check.

Purity Profiling: HPLC vs. GC Performance

For quantitative analysis, researchers often debate between Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).^[1]

Method A: Reverse Phase HPLC (Recommended)

HPLC is the robust choice for this compound because the phenoxy group adds significant lipophilicity, while the pyridine nitrogen introduces basicity. GC can suffer from peak tailing if the inlet liner is not perfectly deactivated, or if the compound degrades thermally.

Protocol Design (Self-Validating):

- Column: C18 (Octadecyl) or Phenyl-Hexyl.^[1] The Phenyl-Hexyl phase provides unique selectivity for the phenoxy-pyridine pi-pi interactions, often separating isomers better than C18.^[1]
- Mobile Phase: Water/Acetonitrile with 0.1% Trifluoroacetic Acid (TFA) or Formic Acid.^[1]
 - Why Acid? The pyridine nitrogen is basic.^[1] Without acid, it interacts with silanols on the column, causing severe peak tailing. Acidifying the mobile phase protonates the nitrogen (), ensuring a sharp peak.
- Detection: UV at 254 nm (aromatic primary) and 280 nm.^[1]

Method B: GC-FID (Alternative)

GC is viable for rapid in-process control (IPC) during synthesis but requires strict thermal stability checks.^[1]

- Column: DB-5ms or equivalent (5% phenyl polysilphenylene-siloxane).^[1]
- Carrier: Helium at 1.0 mL/min.^[1]
- Inlet: Split mode (to prevent column overload).

Quantitative Comparison Table

Metric	HPLC-UV (Method A)	GC-FID (Method B)[1]
Linearity (ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">)	> 0.999 (0.05 - 1.0 mg/mL)	> 0.995 (0.1 - 2.0 mg/mL)
LOD (Limit of Detection)	~0.05 µg/mL	~0.5 µg/mL
Run Time	15 - 25 mins (Gradient)	8 - 12 mins (Ramp)
Impurity Scope	Detects non-volatiles (Phenol salts, inorganic reagents).[2]	Misses salts; may degrade thermally labile byproducts.[1]
Peak Shape	Sharp (with acidic modifier).[1]	Risk of tailing (requires deactivated liner).[1]

Detailed Experimental Protocols

Protocol 1: Validated HPLC Method for Purity

Use this method for final Certificate of Analysis (CoA) generation.

- Sample Preparation: Dissolve 5 mg of **3-Bromo-2-phenoxy pyridine** in 10 mL of Acetonitrile (ACN). Sonicate for 5 mins. Filter through a 0.22 µm PTFE filter.[1]
- Instrumentation: Agilent 1200/1260 or Waters Alliance.
- Column: Agilent Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm).[1]
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).[1]
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient Program:
 - 0.0 min: 10% B[1]
 - 15.0 min: 90% B[1]

- 20.0 min: 90% B[1]
- 20.1 min: 10% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Injection: 5 µL.

Data Interpretation: The product typically elutes between 10-12 minutes.[1] Impurities such as phenol (starting material) will elute early (approx. 4-6 mins), while dibrominated byproducts will elute later due to higher lipophilicity.[1]

Protocol 2: ¹H NMR Characterization

Use this for structural proof.[1]

- Solvent: DMSO-[ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

or CDCl

. (DMSO is preferred if the sample contains polar impurities/salts).[1]

- Concentration: ~10 mg in 0.6 mL solvent.
- Acquisition: 16 scans minimum.[1]
- Key Signals (Expected in CDCl

):

- [ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

6.8 - 7.5 ppm (Multiplet, 5H): Phenoxy group protons.

- [ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">](#)

~7.0 ppm (

, 1H): Pyridine H5.

- ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted">

~7.9 ppm (

, 1H): Pyridine H4 (diagnostic for 3-Br).

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~8.1 ppm (

, 1H): Pyridine H6.

References

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- HPLC vs GC: A Comprehensive Comparison Source: Phenomenex / Lab Manager Context: Fundamental comparison of chromatography techniques for polar/aromatic compounds. URL:[Link][1]
- Characterization of 3-Bromo-2-nitropyridine (Analogous Logic) Source: PubChem / SpectraBase Context:[1] Provides spectral data (NMR/IR) for the closely related 3-bromo-2-substituted pyridine scaffold, validating the expected shift patterns. URL:[Link][1]
- Suzuki Cross-Coupling Ligand Synthesis Source: Arkat USA Context:[1][4] Experimental procedures for synthesizing and characterizing bipyridine/terpyridine ligands involving brominated pyridine intermediates.[1] URL:[Link][1]

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